

Personal protective equipment for handling 5-Methyl-5-phenylhydantoin

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Compound of Interest

Compound Name: 5-Methyl-5-phenylhydantoin

Cat. No.: B155086

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Essential Safety and Handling Guide for 5-Methyl-5-phenylhydantoin

For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **5-Methyl-5-phenylhydantoin**. Adherence to these guidelines is crucial for ensuring laboratory safety and minimizing exposure risks.

Hazard Identification and Personal Protective Equipment (PPE)

5-Methyl-5-phenylhydantoin is classified with the following hazards:

- Acute Toxicity 4, Oral: Harmful if swallowed.[1]
- Eye Irritation 2A: Causes serious eye irritation.[1]

Appropriate personal protective equipment is mandatory to prevent accidental exposure.

PPE Category	Specification	Rationale
Eye and Face Protection	Chemical safety goggles or a face shield.	Protects against splashes and airborne particles that can cause serious eye irritation. [2] [3]
Hand Protection	Chemical-resistant gloves (e.g., nitrile rubber).	Prevents skin contact. Gloves should be inspected before use and disposed of properly after handling.
Protective Clothing	Laboratory coat.	Provides a barrier against spills and contamination of personal clothing. [3]
Respiratory Protection	Not required under normal use with adequate ventilation.	Use in a well-ventilated area or under a chemical fume hood to minimize inhalation of dust.

Quantitative Data Summary

While specific toxicological data such as LD50 and occupational exposure limits (PEL, TLV, REL) for **5-Methyl-5-phenylhydantoin** are not readily available in the searched resources, the following physical and chemical properties have been identified:

Property	Value	Source
Molecular Formula	C ₁₀ H ₁₀ N ₂ O ₂	[4] [5]
Molecular Weight	190.20 g/mol	
Melting Point	199-201 °C	[6] [7]
GHS Hazard Codes	H302, H319	[1]
GHS Precautionary Codes	P264, P270, P280, P301+P312, P305+P351+P338, P337+P313, P501	[7]

Experimental Protocol: Safe Handling of 5-Methyl-5-phenylhydantoin (Crystalline Solid)

This protocol outlines the essential steps for safely handling **5-Methyl-5-phenylhydantoin** in a laboratory setting.

Materials:

- **5-Methyl-5-phenylhydantoin**
- Appropriate solvent
- Spatula
- Weighing paper or boat
- Glassware (beakers, flasks, etc.)
- Chemical fume hood
- Analytical balance
- Personal Protective Equipment (as specified above)

Procedure:

- Preparation:
 - Ensure the chemical fume hood is operational and the sash is at the appropriate height.
 - Don all required personal protective equipment: lab coat, chemical safety goggles, and nitrile gloves.
 - Gather all necessary materials and equipment and place them within the fume hood.
 - Label all glassware clearly.
- Weighing the Compound:

- Place a weighing boat or paper on the analytical balance and tare.
- Carefully transfer the desired amount of **5-Methyl-5-phenylhydantoin** from the stock container to the weighing boat using a clean spatula.
- Avoid generating dust. If any material is spilled, clean it up immediately following the spill response protocol.
- Securely close the stock container immediately after use.

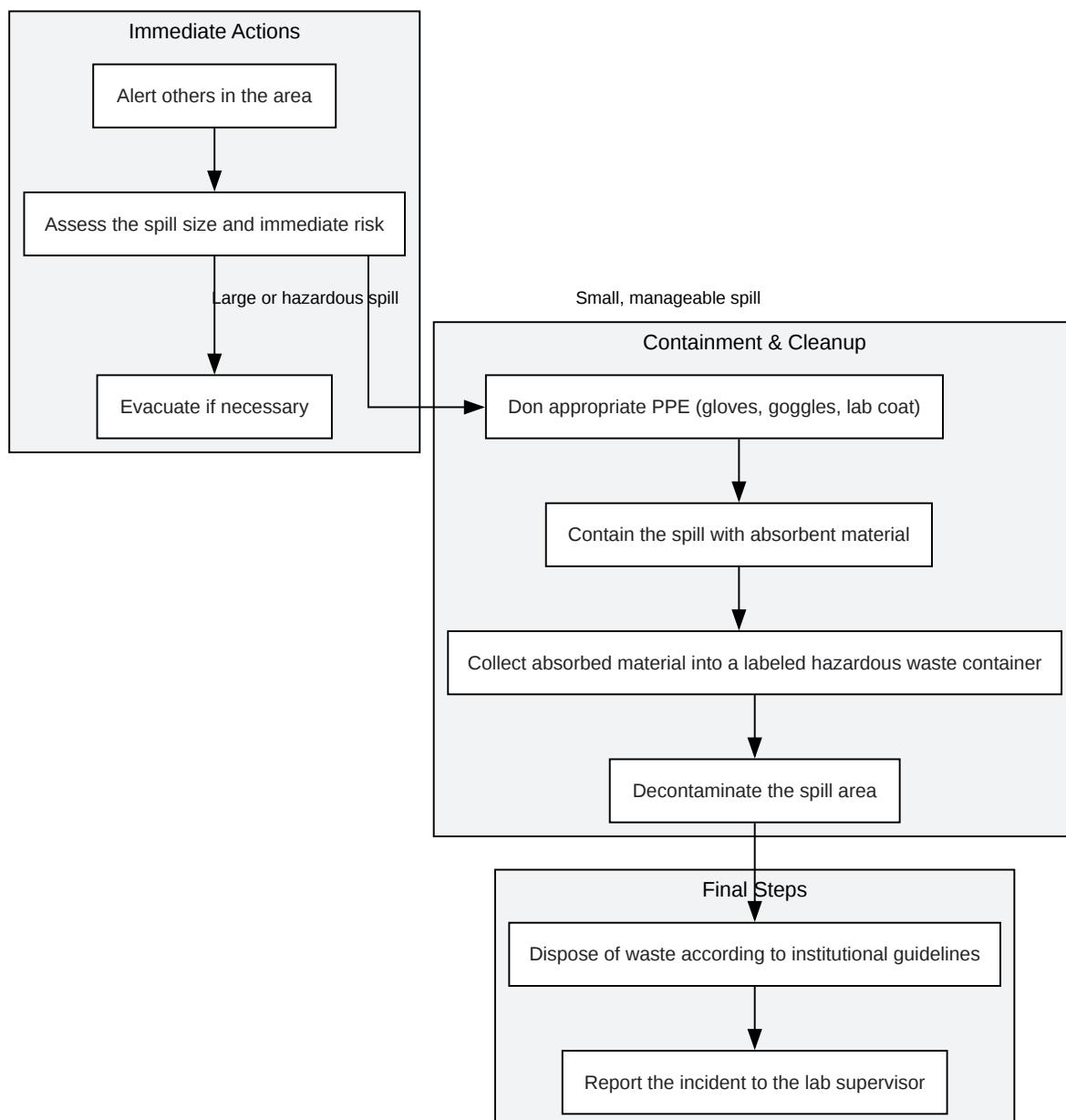
- Dissolving the Compound:
 - Transfer the weighed solid into the designated flask or beaker within the fume hood.
 - Add the appropriate solvent to dissolve the solid.
 - If heating is required, use a stir plate with a hot plate function and a stir bar for even heating. Monitor the process closely.
- Post-Handling:
 - Clean all non-disposable equipment thoroughly after use.
 - Dispose of all contaminated disposable materials in the designated hazardous waste container.
 - Wipe down the work surface in the fume hood with an appropriate cleaning agent.
 - Remove PPE in the correct order to avoid cross-contamination.
 - Wash hands thoroughly with soap and water after removing gloves.

Operational and Disposal Plans

Spill Response Workflow:

In the event of a spill, follow the procedure outlined in the diagram below.

Chemical Spill Response Workflow

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Caption: Workflow for responding to a chemical spill.

Disposal Plan:

- Solid Waste:
 - Collect all solid waste contaminated with **5-Methyl-5-phenylhydantoin**, including used weighing papers, gloves, and absorbent materials from spills, in a clearly labeled, sealed hazardous waste container.
- Liquid Waste:
 - Solutions containing **5-Methyl-5-phenylhydantoin** should be collected in a designated, sealed, and clearly labeled hazardous waste container.
 - As this is a non-halogenated organic compound, it should be segregated from halogenated solvent waste streams to potentially reduce disposal costs.
- General Disposal Guidelines:
 - All waste must be disposed of through the institution's environmental health and safety office.
 - Follow all local, state, and federal regulations for hazardous waste disposal.
 - Do not dispose of **5-Methyl-5-phenylhydantoin** down the drain or in regular trash.

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